

# [2-(Methylthio)phenoxy]acetic Acid: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: **[2-(Methylthio)phenoxy]acetic Acid**

Cat. No.: **B1357663**

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## Introduction

**[2-(Methylthio)phenoxy]acetic acid** is a synthetic organic compound belonging to the phenoxyacetic acid class. This class of compounds is well-recognized for its biological activities, particularly as herbicides and plant growth regulators that mimic the action of the natural plant hormone auxin. The introduction of a methylthio group at the ortho position of the phenoxy ring can modulate the molecule's physicochemical properties and biological efficacy, making it a subject of interest for research in agrochemicals and potentially in pharmaceuticals. This technical guide provides a comprehensive review of the available literature on **[2-(Methylthio)phenoxy]acetic acid**, focusing on its synthesis, chemical properties, biological activities, and mechanism of action.

## Chemical and Physical Properties

**[2-(Methylthio)phenoxy]acetic acid** is a solid at room temperature with the chemical formula  $C_9H_{10}O_3S$  and a molecular weight of 198.24 g/mol .<sup>[1]</sup> Key identifiers for this compound are provided in the table below.

Property	Value
CAS Number	3395-40-2
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> S
Molecular Weight	198.24 g/mol
MDL Number	MFCD09972274

Table 1: Chemical Identifiers for **[2-(Methylthio)phenoxy]acetic Acid**.

## Synthesis

The primary method for synthesizing **[2-(Methylthio)phenoxy]acetic acid** is the Williamson ether synthesis.<sup>[2][3][4]</sup> This reaction involves the nucleophilic substitution of a haloacetic acid or its salt by a phenoxide ion.

## Experimental Protocol: Williamson Ether Synthesis of Phenoxyacetic Acids

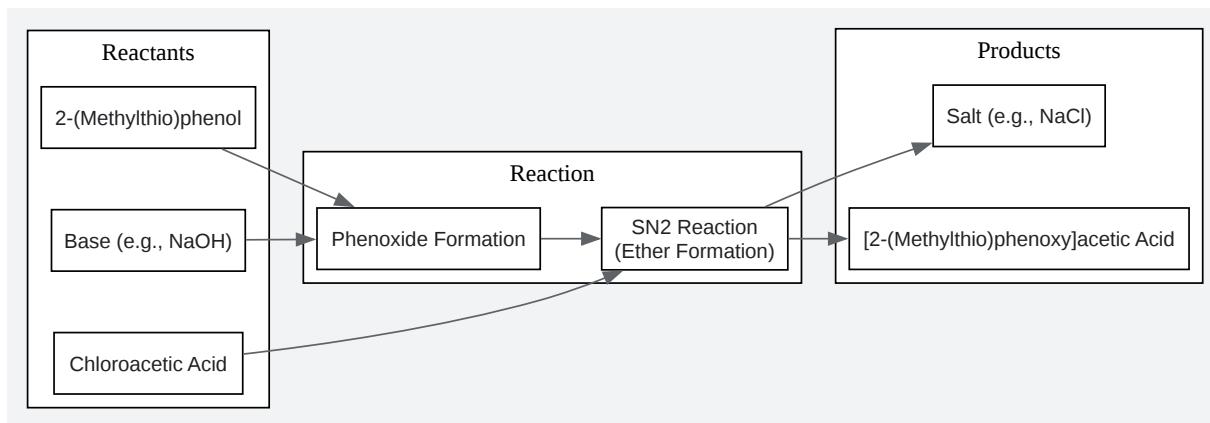
While a specific detailed protocol for **[2-(Methylthio)phenoxy]acetic acid** is not readily available in the reviewed literature, a general procedure for the synthesis of substituted phenoxyacetic acids can be adapted.<sup>[2][5][6]</sup>

Reactants:

- 2-(Methylthio)phenol
- Chloroacetic acid or Sodium chloroacetate
- A strong base (e.g., Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH))
- Solvent (e.g., water, ethanol, or acetone)
- Acid for workup (e.g., Hydrochloric acid (HCl))

Procedure:

- Formation of the Phenoxide: 2-(Methylthio)phenol is dissolved in a suitable solvent, and a stoichiometric amount of a strong base (e.g., NaOH) is added to deprotonate the phenolic hydroxyl group, forming the sodium 2-(methylthio)phenoxide.[7]
- Nucleophilic Substitution: A solution of sodium chloroacetate in water is then added to the phenoxide solution. The mixture is heated to reflux to facilitate the  $S_N2$  reaction, where the phenoxide attacks the alpha-carbon of the chloroacetate, displacing the chloride ion and forming the ether linkage.[3]
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup and Isolation: After the reaction is complete, the mixture is cooled and acidified with a strong acid like HCl. This protonates the carboxylate group, leading to the precipitation of the crude **[2-(Methylthio)phenoxy]acetic acid**.
- Purification: The crude product is collected by filtration and can be purified by recrystallization from a suitable solvent, such as water or an ethanol/water mixture, to yield the pure product.



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Caption: Williamson Ether Synthesis Workflow.

## Biological Activity and Mechanism of Action

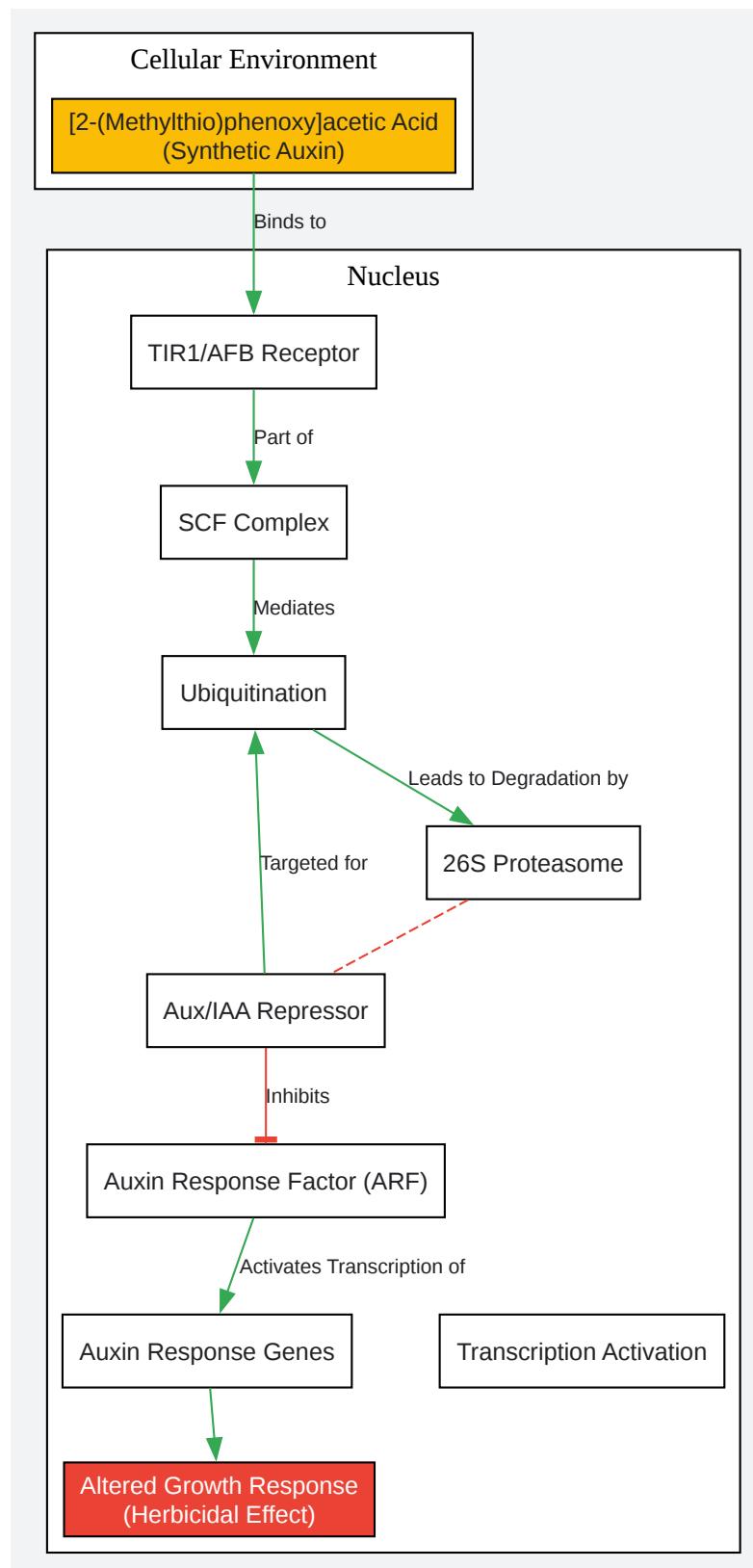
**[2-(Methylthio)phenoxy]acetic acid** is primarily recognized for its role as an intermediate in the synthesis of herbicides and plant growth regulators.<sup>[1]</sup> Its biological activity stems from its structural similarity to the natural plant hormone indole-3-acetic acid (IAA), classifying it as a synthetic auxin.

## Plant Growth Regulation and Herbicidal Activity

Synthetic auxins like phenoxyacetic acids induce a variety of physiological responses in plants. At low concentrations, they can promote cell elongation, cell division, and adventitious root formation.<sup>[8]</sup> However, at higher concentrations, they act as herbicides, particularly against broadleaf weeds.<sup>[8]</sup> The herbicidal effect is a result of uncontrolled and disorganized growth, leading to stem twisting (epinasty), leaf malformation, and eventual plant death.

The mechanism of action of auxin-like herbicides involves their binding to auxin receptors in the plant cell nucleus, primarily the TRANSPORT INHIBITOR RESPONSE 1/AUXIN SIGNALING F-BOX (TIR1/AFB) family of proteins.<sup>[9][10]</sup> This binding event promotes the degradation of Aux/IAA transcriptional repressor proteins.<sup>[9][11]</sup> The degradation of these repressors unleashes Auxin Response Factors (ARFs), which then regulate the transcription of numerous genes involved in plant growth and development. The overstimulation of these pathways by synthetic auxins leads to the observed herbicidal effects.

While specific quantitative data (e.g., IC<sub>50</sub> or EC<sub>50</sub> values) for the herbicidal or plant growth regulatory activity of **[2-(Methylthio)phenoxy]acetic acid** are not available in the reviewed literature, studies on other substituted phenoxyacetic acids indicate that the nature and position of substituents on the aromatic ring significantly influence their biological activity.



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Caption: Simplified Auxin Signaling Pathway.

## Potential Applications in Drug Development

While the primary application of phenoxyacetic acids has been in agriculture, derivatives of this scaffold have been explored for various pharmacological activities. The structural features of **[2-(Methylthio)phenoxy]acetic acid** could serve as a starting point for the design of novel therapeutic agents. The phenoxyacetic acid moiety is present in some non-steroidal anti-inflammatory drugs (NSAIDs). Further research would be necessary to explore any potential pharmacological activities of **[2-(Methylthio)phenoxy]acetic acid** and its derivatives.

## Conclusion

**[2-(Methylthio)phenoxy]acetic acid** is a synthetic auxin analog with established use as an intermediate in the agrochemical industry. Its synthesis is readily achievable through the Williamson ether synthesis. The biological activity of this compound is attributed to its ability to mimic natural auxin, leading to plant growth regulation at low doses and herbicidal effects at higher concentrations by disrupting the auxin signaling pathway. While quantitative data on its specific biological potency is limited in the public domain, the principles of its action are well-understood within the broader context of phenoxyacetic acid herbicides. Further research could explore the potential of this and related compounds in other biological applications, including drug discovery.

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